

Nitroxoline resistance mechanisms efflux pumps

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Compound Focus: Nitroxoline

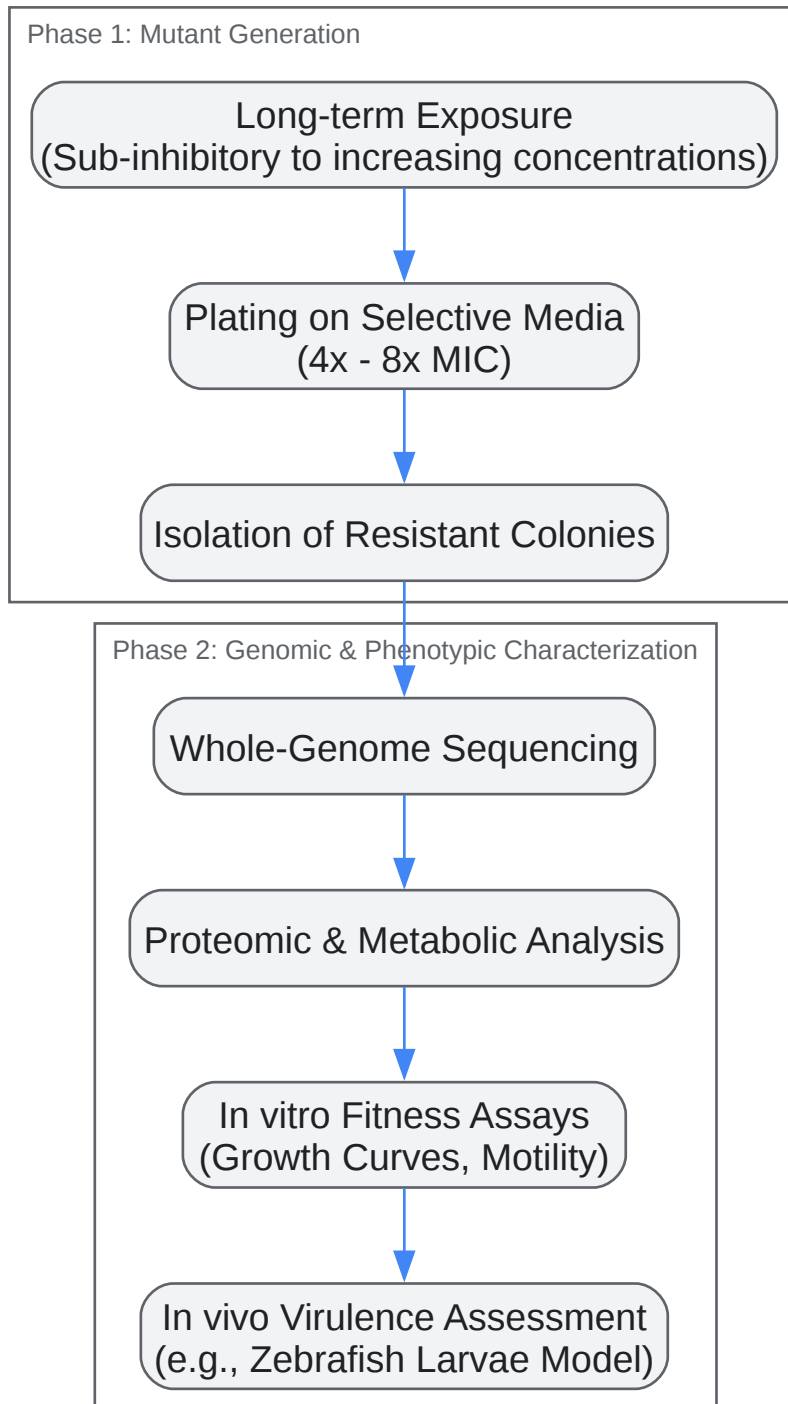
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Experimental Workflow for Resistance Studies

The diagram below outlines a standard methodology for generating and characterizing **nitroxoline**-resistant mutants in a laboratory setting.



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Experimental workflow for **nitroxoline** resistance studies.

Key methodological details for this workflow include:

- **Mutant Generation:** Resistant mutants are typically generated through prolonged serial passage in sub-inhibitory concentrations of **nitroxoline**, as standard methods like frequency of resistance determination at 4x or 8x MIC often fail to produce mutants [1].
- **Genomic Characterization:** This involves whole-genome sequencing of resistant isolates followed by comparison to the parent strain to identify single nucleotide polymorphisms (SNPs) or insertions/deletions (indels) in candidate genes [1].
- **Phenotypic Confirmation:** The role of identified mutations is confirmed by measuring changes in efflux pump gene expression (e.g., via RT-qPCR or proteomics) and by comparing the MIC of the mutant to the wild-type strain and isogenic knockout mutants [2] [1].

Quantitative Data on Resistance and Fitness

The tables below consolidate key experimental data from the literature, providing a reference for the susceptibility of different species and the fitness costs of resistance.

Table 1: Nitroxoline MIC and Resistance Frequency Against Common UTI Pathogens

Species / Strain	Nitroxoline MIC (µg/mL)	Frequency of Resistance at 4x/8x MIC
<i>Escherichia coli</i> (ATCC 25922)	4	$< 1.0 \times 10^{-10}$ [1]
<i>Klebsiella pneumoniae</i> (DSM 681)	2-4	$< 1.0 \times 10^{-10}$ [1]
<i>Pseudomonas aeruginosa</i> (DSM 27853)	32	Not reported
<i>Acinetobacter baumannii</i> (Clinical isolates)	~2-4 (median) [2]	Not reported
<i>Salmonella</i> spp. (Clinical isolates)	~3.45 (average) [2]	Not reported

Table 2: Comparison of Resistance Frequencies with Other UTI Drugs in *E. coli*

Antibiotic	Frequency of Resistance at 4x MIC
Nitroxoline	$< 1.0 \times 10^{-10}$
Nitrofurantoin (NFT)	$< 8.1 \times 10^{-10}$
Fosfomycin (FOS)	3.9×10^{-7}
Ciprofloxacin (CIP)	4.8×10^{-8}
Pivmecillinam (PIV)	2.2×10^{-5}
Trimethoprim (TMP)	2.2×10^{-5}

Data adapted from [1]. The extremely low frequency of **nitroxoline** resistance suggests a high genetic barrier to resistance.

Research Implications and Future Directions

The current understanding of **nitroxoline** resistance, characterized by a high genetic barrier and significant fitness costs, supports its potential for repurposing. Key research priorities include:

- **Clinical Surveillance:** Active screening for efflux pump regulator mutations (e.g., in *emrR*, *marR*) in clinical isolates to monitor for emerging resistance [2].
- **Combination Therapy:** Exploiting **nitroxoline**'s synergy with other agents, particularly its ability to resensitize colistin-resistant *Enterobacteriaceae* by disrupting outer membrane integrity [2].
- **Resistance Reversal:** Investigating efflux pump inhibitors as adjuvants to prevent or reverse **nitroxoline** resistance, though none are yet approved for therapeutic use [3].

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References

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